

3-Bromo-1H-indole-6-carboxylic acid CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-1H-indole-6-carboxylic acid

Cat. No.: B1283764

[Get Quote](#)

Technical Guide: 3-Bromo-1H-indole-6-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-1H-indole-6-carboxylic acid**, including its fundamental chemical properties. Due to the limited availability of in-depth experimental data specifically for this compound, this guide also incorporates relevant information on closely related bromo-indole carboxylic acid isomers to provide a broader context for research and development.

Core Compound Identification

The fundamental properties of **3-Bromo-1H-indole-6-carboxylic acid** are summarized below.

Property	Value	Reference
CAS Number	219508-19-7	[1]
Molecular Weight	240.06 g/mol	[1]
Molecular Formula	C ₉ H ₆ BrNO ₂	

Synthesis and Applications of Bromo-Indole Carboxylic Acids

While specific synthesis protocols for **3-Bromo-1H-indole-6-carboxylic acid** are not readily available in the reviewed literature, methods for the synthesis of related isomers, such as 6-bromo-5-methoxy-1H-indole-3-carboxylic acid, have been described. One such approach involves a regioselective strategy utilizing trifluoroacetylated indole driven hydrolysis, which has the advantage of selectively directing the bromine substituent to a specific position on the indole ring.

Indole derivatives, including bromo-indole carboxylic acids, are significant building blocks in the synthesis of pharmaceuticals and other biologically active compounds. For instance, 5-Bromo-1H-indole-3-carboxylic acid serves as a key intermediate in the creation of indole derivatives that act as inhibitors for the vascular endothelial growth factor receptor 2 (VEGFR-2) tyrosine kinase, which is crucial in angiogenesis and a target in cancer therapy.[2] Derivatives of 6-bromo-1H-indole are also explored for their potential as fungicidal agents, interfering with metabolic pathways essential for spore germination.

Experimental Data for a Related Isomer: 6-Bromo-1H-indole-3-carboxylic Acid

The following table summarizes the crystallographic data for the related isomer, 6-Bromo-1H-indole-3-carboxylic acid, which provides insight into the structural characteristics of this class of compounds.

Parameter	Value
Molecular Formula	C ₉ H ₆ BrNO ₂
Molecular Weight	240.06 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /n
Unit Cell Dimensions	a = 7.2229(14) Å, b = 11.874(2) Å, c = 11.079(2) Å, β = 108.37(3)°
Volume	901.7(3) Å ³
Z	4
Radiation	Mo Kα
Temperature	293 K
Dihedral Angle	The dihedral angle between the –COOH group and the ring system is 6.4°.

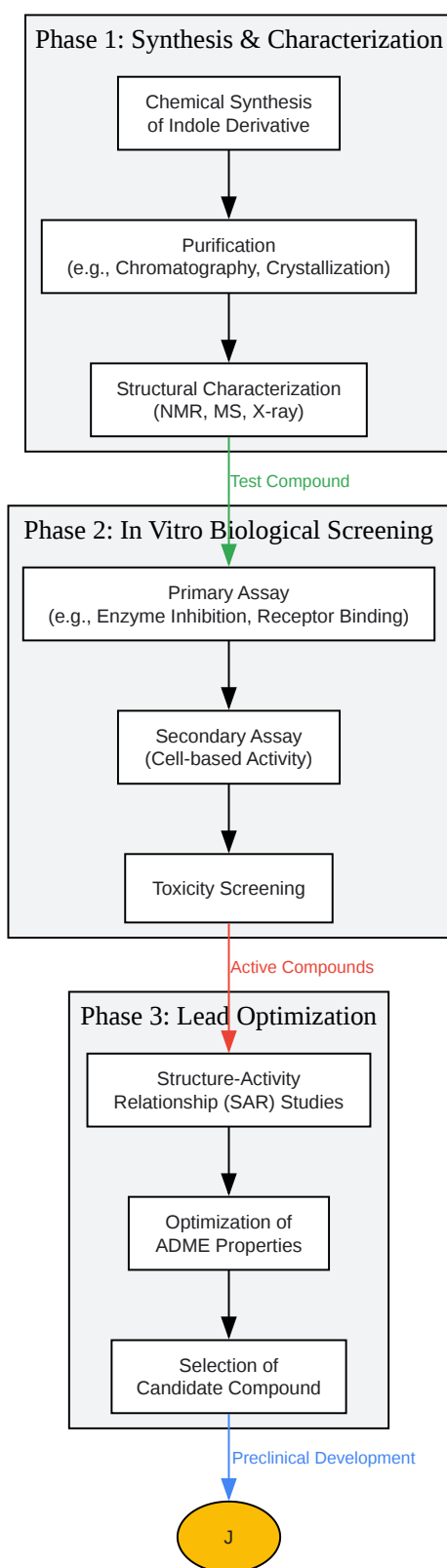
Data sourced from a single-crystal X-ray study of 6-Bromo-1H-indole-3-carboxylic acid.

Experimental Protocol: Crystallization

A solution of 6-Bromo-1H-indole-3-carboxylic acid (0.2 g) in methanol (20 ml) was placed in a dark location. Yellow single crystals suitable for X-ray diffraction were obtained through the slow evaporation of the solvent over a period of seven days.^{[3][4]}

Illustrative Workflow for Compound Screening

Given that specific signaling pathway information for **3-Bromo-1H-indole-6-carboxylic acid** is not available, the following diagram illustrates a general workflow for the screening of novel chemical entities, such as indole derivatives, in a drug discovery context.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the discovery and development of novel chemical compounds.

This guide serves as a foundational resource for professionals engaged in the research and development of indole-based compounds. While detailed experimental data for **3-Bromo-1H-indole-6-carboxylic acid** remains to be broadly published, the provided information on related isomers offers valuable insights for further investigation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromo-1H-indole-6-carboxylic acid - [sigmaaldrich.com]
- 2. lookchem.com [lookchem.com]
- 3. 6-Bromo-1H-indole-3-carboxylic acid - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [3-Bromo-1H-indole-6-carboxylic acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1283764#3-bromo-1h-indole-6-carboxylic-acid-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com